

Introduction: The Significance of Disodium Galactarate in Modern Research

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Compound of Interest

Compound Name: *Disodium galactarate*

CAS No.: 1955-73-3

Cat. No.: B161657

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Disodium galactarate, the sodium salt of galactaric acid (also known as mucic acid), is an aldaric acid derived from galactose. While historically noted for its low solubility, recent scientific interest has repositioned galactaric acid and its salts as valuable, bio-based platform chemicals.^{[1][2]} For researchers in drug development and materials science, **disodium galactarate** serves as a key precursor for synthesizing novel polymers and as a building block in complex organic syntheses. For instance, it can be a starting material for the production of adipic acid, a monomer used in nylon synthesis, and 2,5-furandicarboxylic acid (FDCA), a renewable substitute for terephthalic acid in polyesters.^{[1][2]}

This guide provides a comprehensive, field-tested protocol for the synthesis of **disodium galactarate**, beginning with the nitric acid-mediated oxidation of D-galactose. The narrative is structured to provide not just a series of steps, but the underlying chemical principles and safety considerations essential for successful and safe execution in a laboratory setting.

Part 1: The Chemistry of Synthesis

The conversion of D-galactose to **disodium galactarate** is a robust two-step process. Understanding the causality behind each step is critical for optimizing the reaction and ensuring

the purity of the final product.

Step 1: Oxidation of D-Galactose to Galactaric Acid

The core of the synthesis is the powerful oxidation of D-galactose. Nitric acid is the oxidant of choice for this transformation due to its efficacy and the unique properties of the resulting product.^{[3][4]}

- **Reaction Principle:** Concentrated nitric acid oxidizes both the C1 aldehyde and the C6 primary alcohol of the galactose molecule to carboxylic acid functional groups. This dual oxidation yields the symmetrical dicarboxylic acid, galactaric acid.^[4] A key advantage of this method is the low solubility of galactaric acid in the acidic reaction medium, which allows for straightforward isolation of the product via precipitation and filtration.^{[3][4]}
- **Stereochemical Outcome:** Galactaric acid is a meso compound. Despite possessing multiple chiral carbons, the molecule has an internal plane of symmetry, rendering it optically inactive.^[3] This simplifies analysis as polarimetry is not required for its characterization.
- **Causality of Reaction Conditions:** The success of the oxidation hinges on precise control of the reaction parameters. Decades of optimization have led to a well-defined set of conditions. Optimized protocols often require 5 M nitric acid at a temperature of 95°C, with a galactose to HNO₃ molar ratio of 1:9.^{[1][2]}
 - **Temperature:** The elevated temperature (95°C) is necessary to overcome the activation energy of the C-H and O-H bond oxidation. However, temperatures exceeding this can lead to unwanted side reactions and degradation of the carbohydrate backbone, reducing the yield.
 - **Nitric Acid Concentration and Ratio:** A sufficient excess of nitric acid (1:9 molar ratio) ensures the complete oxidation of both terminal carbons.^{[1][2]} A lower concentration may result in incomplete oxidation, yielding galacturonic acid, while a significantly higher concentration increases safety risks and the potential for charring.

Step 2: Neutralization to Form Disodium Galactarate

The second step is a classic acid-base neutralization.

- **Reaction Principle:** The two carboxylic acid protons of galactaric acid are acidic and react with a suitable base. The addition of two molar equivalents of a sodium base, such as sodium hydroxide (NaOH), deprotonates the galactaric acid to form the highly water-soluble **disodium galactarate** salt.
- **Control of pH:** The key to this step is the careful, dropwise addition of the base while monitoring the pH of the solution. The reaction is complete when a neutral pH (approximately 7.0) is achieved. At this point, the insoluble galactaric acid will have completely dissolved, indicating the formation of the soluble salt.

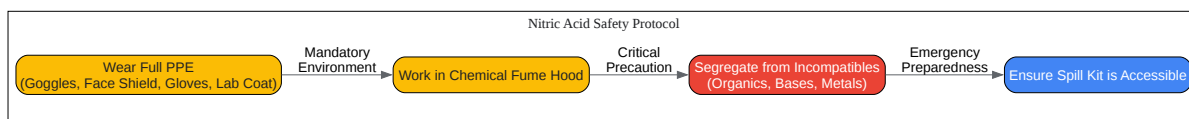
Part 2: Experimental Protocol

This section details the step-by-step methodology for the synthesis.

Critical Safety Directive: Handling Nitric Acid

Nitric acid is a powerful oxidizing agent and is extremely corrosive.^{[5][6][7]} Strict adherence to safety protocols is mandatory.

- **Personal Protective Equipment (PPE):** Always wear chemical-resistant gloves (nitrile or neoprene), safety goggles, a face shield, and a flame-retardant lab coat.^{[7][8]}
- **Ventilation:** All work with concentrated nitric acid must be performed inside a certified chemical fume hood to prevent inhalation of toxic and corrosive vapors.^{[5][6]}
- **Incompatibilities:** Keep nitric acid away from combustible materials, organic solvents (e.g., acetone, alcohols), bases, and metals, as reactions can be violent and exothermic.^{[5][6]}
- **Spill Response:** Neutralize small spills immediately with a suitable agent like sodium bicarbonate or a commercial spill kit. For larger spills, evacuate the area and follow institutional emergency procedures.^{[6][8]}



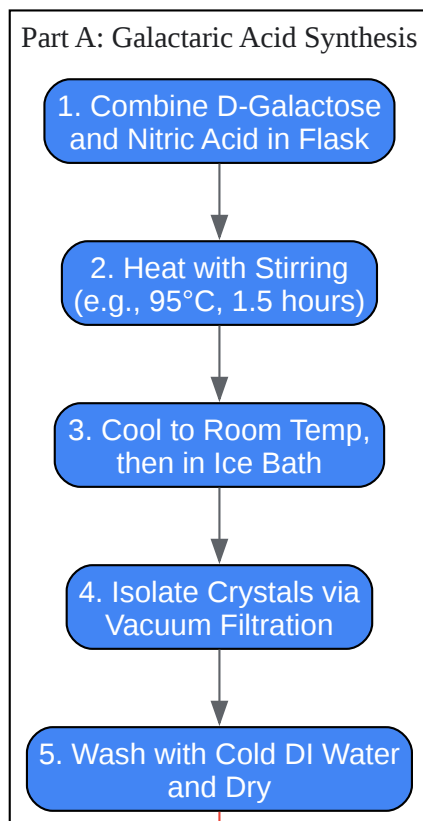
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Caption: Core safety workflow for handling nitric acid.

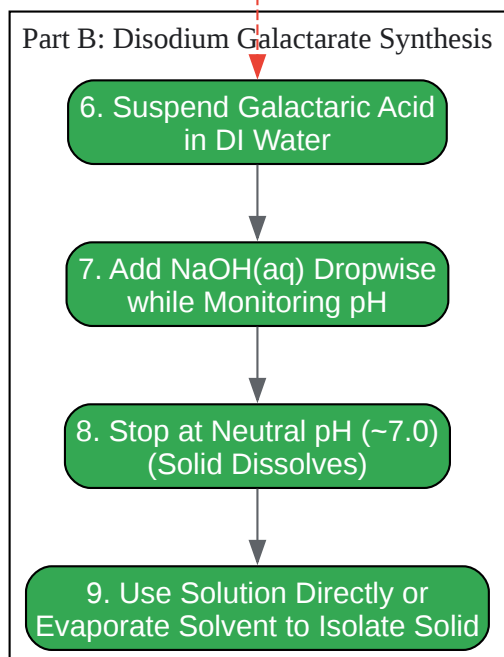
Materials and Reagents

Reagent / Material	Specification	Purpose
D-(+)-Galactose	≥99% purity	Starting Material
Nitric Acid (HNO ₃)	~8M aqueous solution	Oxidizing Agent
Sodium Hydroxide (NaOH)	1M aqueous solution	Neutralizing Base
Deionized Water (DI H ₂ O)	18 MΩ·cm	Solvent and Washing Agent
Round-bottom flask (250 mL)	-	Reaction Vessel
Condenser	-	Prevent Vapor Loss
Magnetic Stirrer and Stir Bar	-	Homogeneous Mixing
Heating Mantle	-	Controlled Heating
Ice Bath	-	Induce Crystallization
Büchner Funnel and Filter Flask	-	Product Isolation
Whatman Filter Paper	Grade 1	Filtration Medium
pH Meter or pH Strips	Calibrated	Monitor Neutralization
Rotary Evaporator (optional)	-	Isolate Solid Disodium Galactarate

Step-by-Step Synthesis Workflow



Proceed with Dried Product



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Caption: Experimental workflow for the synthesis of **disodium galactarate**.

Part A: Synthesis of Galactaric Acid Intermediate

- **Reaction Setup:** In a 250 mL round-bottom flask equipped with a magnetic stir bar, add 10.0 g of D-(+)-galactose.
- **Oxidation:** Inside a chemical fume hood, carefully and slowly add 60 mL of 8M nitric acid to the flask. Attach a condenser to the flask.
- **Heating:** Place the flask in a heating mantle and heat the mixture to 95°C with vigorous stirring. Maintain this temperature for 1.5 hours. The solution will turn yellow-orange and evolve brown nitrogen dioxide gas.
- **Crystallization:** Turn off the heat and allow the flask to cool to room temperature. A white crystalline precipitate will begin to form. To maximize precipitation, place the flask in an ice bath for 30-45 minutes.
- **Isolation and Purification:** Isolate the white crystals of galactaric acid by vacuum filtration using a Büchner funnel. Wash the crystals thoroughly with three portions of 20 mL cold deionized water to remove any residual nitric acid.
- **Drying:** Dry the purified galactaric acid in a vacuum oven at 60-70°C to a constant weight.

Part B: Synthesis of **Disodium Galactarate**

- **Preparation:** Weigh the dried galactaric acid. For every 1.0 g of galactaric acid, prepare to use approximately 9.5 mL of 1M NaOH solution. Suspend the galactaric acid in a beaker with a minimal amount of deionized water (e.g., 20 mL per gram) and begin stirring.
- **Neutralization:** Slowly add the 1M NaOH solution dropwise to the galactaric acid suspension. Monitor the pH of the mixture continuously.
- **Endpoint:** Continue adding NaOH until the pH reaches 7.0 ± 0.2 . As the neutralization proceeds, the solid galactaric acid will dissolve completely, resulting in a clear aqueous solution of **disodium galactarate**.

- Final Product: The resulting solution can be used directly for subsequent applications. To obtain solid **disodium galactarate**, the water can be removed via rotary evaporation or lyophilization (freeze-drying).

Part 3: Product Characterization and Quality Control

Validation of the intermediate and final product is essential to confirm the success of the synthesis.

Parameter	Expected Result (Galactaric Acid)	Rationale
Appearance	White crystalline powder	Confirms the formation of a solid product.
Melting Point	210–230 °C[3]	A sharp melting point within this range indicates high purity.
Solubility	Nearly insoluble in cold water and alcohol.[3]	A fundamental physical property distinguishing it from the starting material.
FTIR Spectroscopy	Broad O-H stretch (~3300-2500 cm^{-1}), C=O stretch (~1730 cm^{-1}), C-O stretch (~1200 cm^{-1})	Confirms the presence of carboxylic acid and alcohol functional groups.
Aqueous Solution pH	Acidic (pH < 4)	The two carboxylic acid groups lower the pH of the solution.

For the final product, **Disodium Galactarate**, the primary characterization is the pH of its aqueous solution, which should be neutral (~7.0). If isolated as a solid, FTIR spectroscopy can be used to confirm the conversion of the carboxylic acid groups to carboxylate salts (the C=O stretch will shift to a lower wavenumber, ~1600-1550 cm^{-1}). For advanced applications requiring high purity, techniques like HPLC or NMR spectroscopy can be employed.[9]

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